Application Notes & Protocols: 4-Allylphenyl Acetate in Medicinal Chemistry

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Compound of Interest

Compound Name:	*4-Allylphenyl acetate*
CAS No.:	*61499-22-7*
Cat. No.:	*B1297866*

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Abstract

4-Allylphenyl acetate, also known as chavicol acetate, is a versatile molecule with significant potential in medicinal chemistry. While its direct therapeutic applications are still under exploration, its true value lies in its role as a stable precursor to the bioactive compound chavicol (4-allylphenol) and as a versatile building block for the synthesis of novel drug candidates. This document provides an in-depth guide for researchers, scientists, and drug development professionals on the applications of **4-allylphenyl acetate**. It covers its strategic importance as a prodrug, its utility as a synthetic intermediate, and detailed protocols for its derivatization and biological evaluation.

Introduction: The Strategic Value of 4-Allylphenyl Acetate

4-Allylphenyl acetate (CAS No. 61499-22-7) is an ester derivative of chavicol, a naturally occurring phenylpropanoid found in various essential oils.[1] Chavicol itself exhibits a wide range of biological activities, including antimicrobial, anti-inflammatory, and antioxidant

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properties.[2] However, the free phenolic hydroxyl group in chavicol can present challenges in drug development, such as metabolic instability and poor bioavailability.

The acetylation of chavicol to **4-allylphenyl acetate** offers a strategic solution to these challenges. The acetate group serves as a protecting group, masking the reactive phenol and rendering the molecule more stable and potentially more bioavailable. In vivo, esterases can cleave the acetate group, releasing the active chavicol at the target site. This prodrug approach is a well-established strategy in medicinal chemistry to enhance the pharmacokinetic and pharmacodynamic properties of therapeutic agents.

Furthermore, the structural features of **4-allylphenyl acetate**—the aromatic ring, the allyl group, and the ester functionality—provide multiple handles for chemical modification, making it a valuable scaffold for the generation of diverse compound libraries in drug discovery programs.

Physicochemical Properties and Data

A thorough understanding of the physicochemical properties of **4-allylphenyl acetate** is crucial for its effective use in research and development.

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Property	Value	Source
CAS Number	61499-22-7	[1][3]
Molecular Formula	$C_{11}H_{12}O_2$	[3]
Molecular Weight	176.21 g/mol	[3]
Appearance	Colorless clear viscous liquid (est)	[4]
Boiling Point	239.00 to 240.00 °C @ 760.00 mm Hg	[4]
Density	1.037 g/mL at 25 °C (lit.)	
Refractive Index	n20/D 1.508 (lit.)	
Solubility	Insoluble in water; soluble in alcohol	[5]
SMILES	CC(=O)OC1=CC=C(C=C1)CC=C	[3]

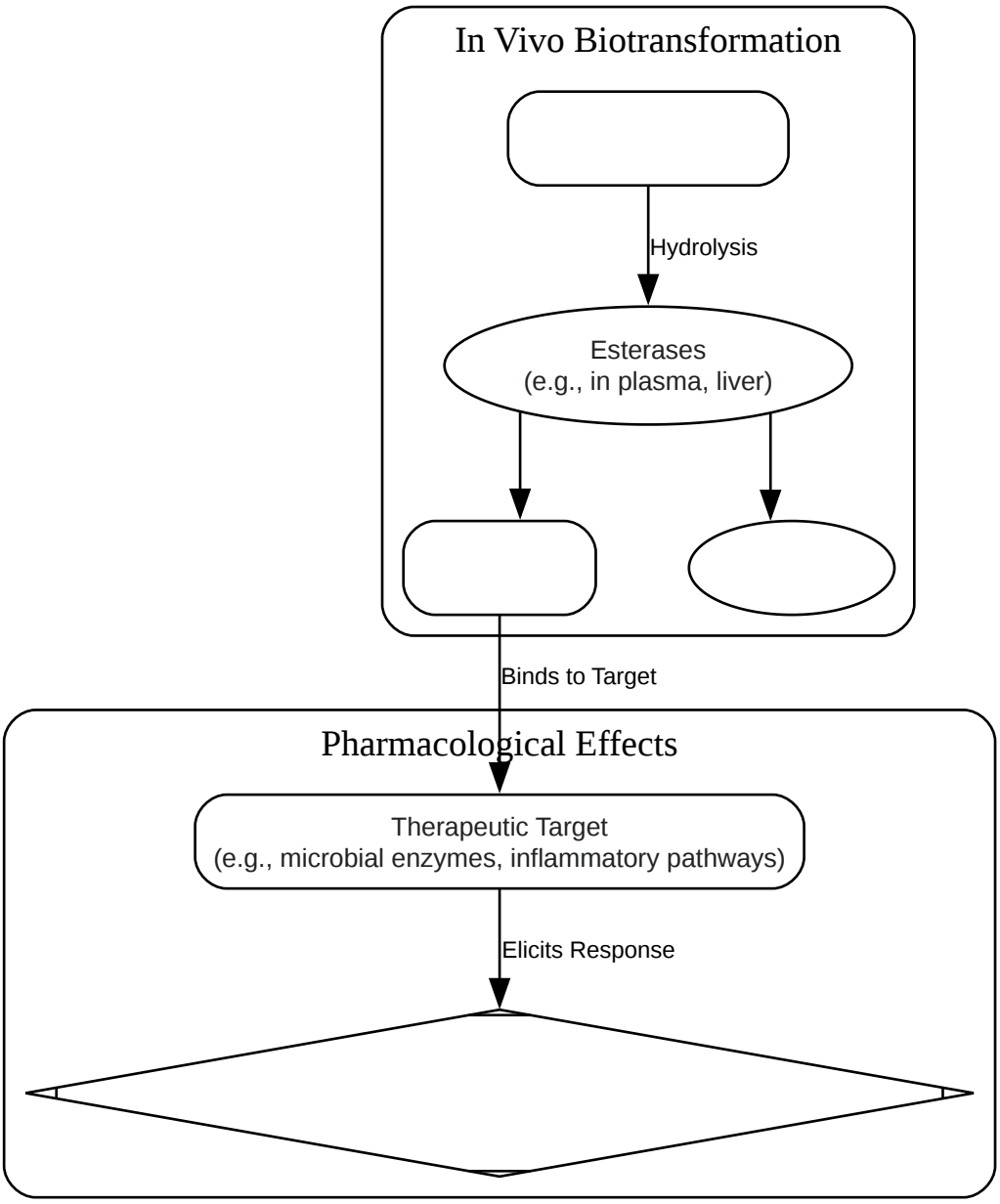
Core Applications in Medicinal Chemistry

The utility of **4-allylphenyl acetate** in medicinal chemistry can be broadly categorized into two key areas: its use as a prodrug of chavicol and its application as a versatile synthetic building block.

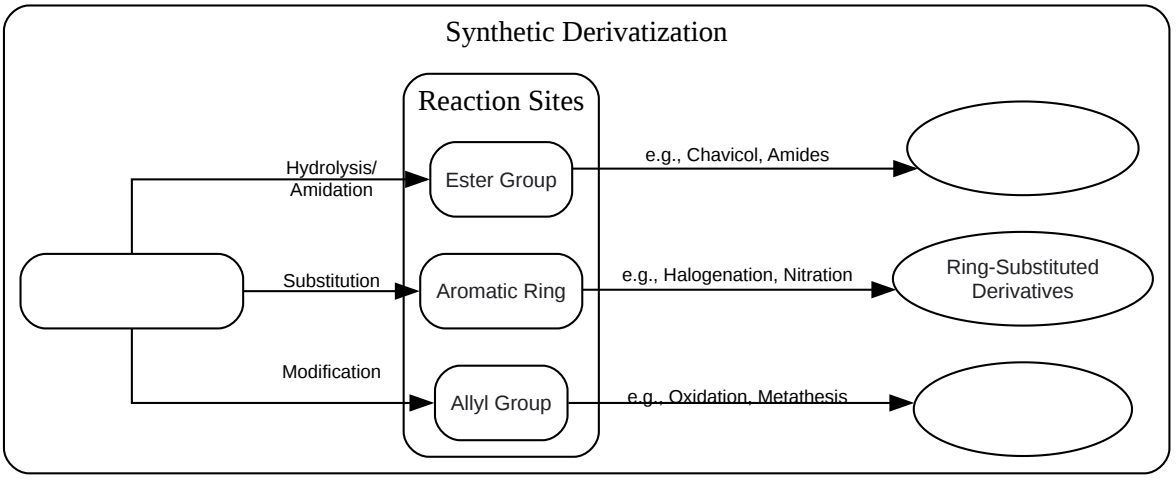
4-Allylphenyl Acetate as a Prodrug of Chavicol

The conversion of a phenolic drug to its acetate ester is a common prodrug strategy to improve oral bioavailability by increasing lipophilicity and protecting the phenolic hydroxyl group from first-pass metabolism.

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